

Senior Scientist's Guide: Safe Handling & Logistics for 1-Undecene

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Compound of Interest

Compound Name: 1-Undecene

CAS No.: 68526-57-8

Cat. No.: B7765897

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Executive Summary & Risk Assessment

1-Undecene is an alpha-olefin often perceived as "low risk" due to its relatively high boiling point (~192°C) compared to shorter-chain alkenes.[1][2] This complacency is a safety failure mode.[1]

While it does not pose the immediate explosive vapor threat of 1-Hexene, **1-Undecene** presents a critical aspiration hazard (Category 1) and significant lipophilic toxicity.[1] Its low surface tension allows it to bypass the gag reflex if ingested or aerosolized, rapidly coating the alveoli and causing chemical pneumonitis—a condition that is often fatal and difficult to treat.[1]

This guide moves beyond the generic SDS to provide a logistical framework for handling **1-Undecene**, focusing on permeation dynamics, static mitigation, and exposure control.[1]

Physicochemical Hazard Analysis

Effective PPE selection relies on understanding the molecule's behavior, not just its regulatory classification.[1]

Property	Value	Operational Implication
Flash Point	~62–66°C (Closed Cup)	Combustible (Class IIIA). It will not ignite at room temp, but will sustain a fire if heated or misted.[1][2] Static discharge is a risk during high-velocity transfer.[1]
Vapor Pressure	0.49 mmHg @ 25°C	Low inhalation risk at rest.[1][2] High risk if sonicated, sprayed, or heated >50°C.
Viscosity	< 20.5 mm ² /s @ 40°C	Aspiration Hazard. The fluid is thin enough to flow into the lungs faster than the epiglottis can close.
Solubility	Lipophilic (Log Kow > 5)	Skin Defatting. Rapidly solvates skin oils, leading to dermatitis and increasing permeability for other cotoxicants.[1]

Personal Protective Equipment (PPE) Matrix

Hand Protection: Permeation Dynamics

Crucial Warning: Do NOT use natural rubber latex. **1-Undecene** is an aliphatic hydrocarbon; it will swell and degrade latex within minutes, compromising the barrier.[1][2]

Material	Thickness	Breakthrough Time	Usage Scenario
Nitrile	4–6 mil (0.10 mm)	> 30 mins	Standard Lab Work. Good for incidental splash protection.[1] [2] Change immediately upon contamination.[1]
Viton® (FKM)	10–12 mil	> 480 mins	High Exposure. Required for spill cleanup, bulk transfer (>1L), or immersion tasks.[1]
PVA	Any	AVOID	Polyvinyl alcohol is water-soluble and generally poor against pure hydrocarbons; often rigid and impractical.[1][2]

Respiratory Protection[1][2][3][4]

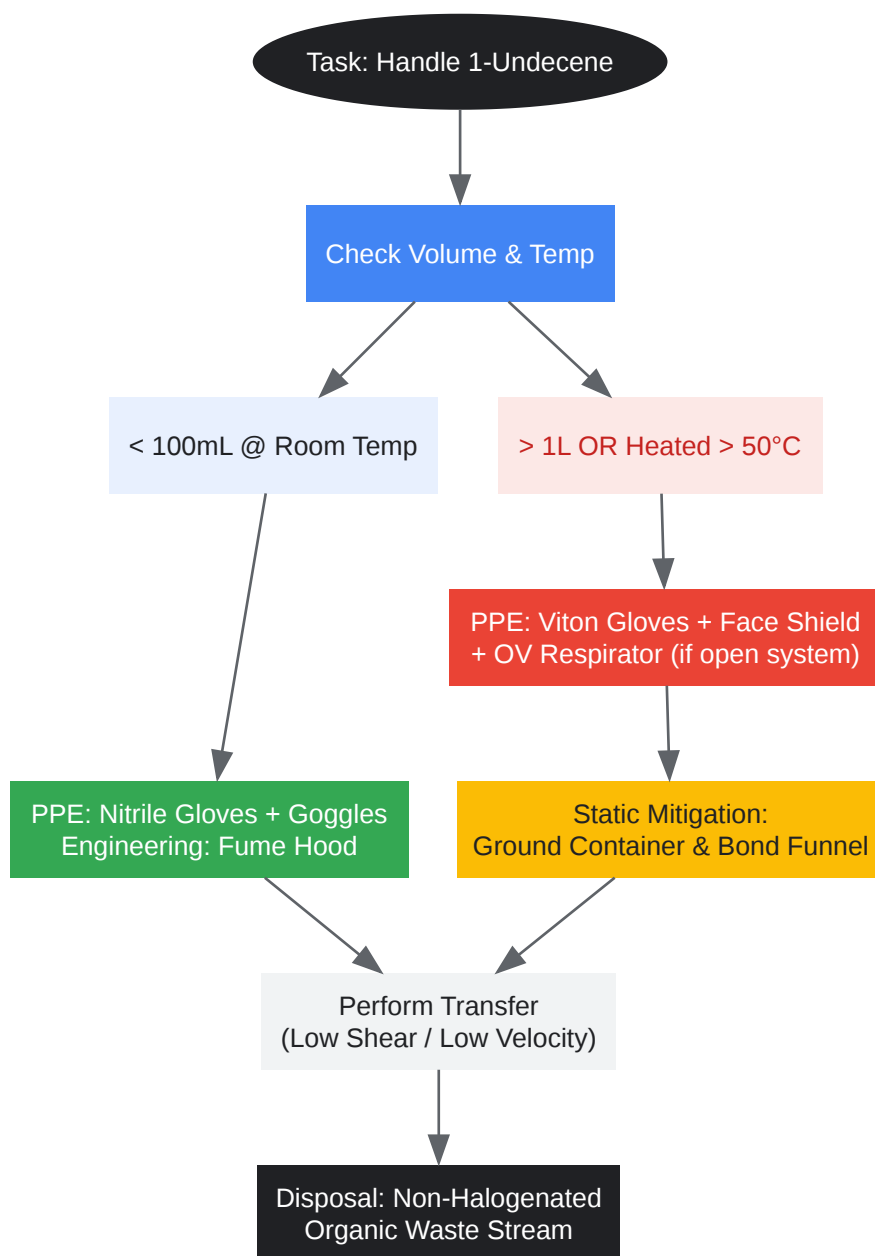
- Standard Conditions (Room Temp): Fume hood is sufficient.
- Elevated Risk (Heating/Spraying): If working outside a hood or heating >60°C, use a half-face respirator with Organic Vapor (OV) cartridges (Black band).[1]
 - Mechanism:[1][2] The aliphatic chain binds effectively to activated charcoal filters.[1][2]

Eye & Body Protection[1][2]

- Eyes: Chemical splash goggles (indirect vent).[1][2] Safety glasses are insufficient due to the high irritancy (H319) and low surface tension (creeping) of the liquid.[1][2]
- Body: Standard cotton lab coat is acceptable for small volumes.[1][2] For drum handling, use a Tyvek® or chemically resistant apron to prevent clothing saturation.[1]

Operational Workflow: Safe Transfer Protocol

The following diagram outlines the decision logic for handling **1-Undecene**, integrating static control and PPE escalation.



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Figure 1: Decision logic for PPE selection and static control based on operational scale.

Static Electricity Mitigation

Hydrocarbons like **1-Undecene** have low electrical conductivity.[1][2] During transfer (especially pouring into plastic or glass), static charge accumulates.[1]

- Requirement: When transferring >1L, ensure the receiving vessel is grounded.
- Technique: Use a metal dip tube that touches the bottom of the container to prevent "splash filling," which generates static mist.[1][2]

Emergency Response & Disposal

Spill Management

- Isolate: Evacuate the immediate area (10-meter radius).
- Extinguish: Remove all ignition sources (hot plates, stirrers).
- Absorb: Do not use combustible materials like sawdust.[1][2] Use vermiculite, sand, or polypropylene pads.[1]
- Clean: Wash the area with a detergent solution.[1][2] **1-Undecene** is insoluble in water; water alone will just spread the slick.[1][2]

First Aid (Causality-Based)

- Ingestion: DO NOT INDUCE VOMITING.
 - Why? Vomiting forces the low-viscosity liquid back up the esophagus, drastically increasing the risk of it entering the trachea (aspiration).[1]
- Skin Contact: Wash with soap and water for 15 minutes.[1][2]
 - Why? You must emulsify the oil to remove it; water alone is ineffective.[1]
- Eye Contact: Flush for 15 minutes. Lift eyelids to ensure no hydrocarbon is trapped by surface tension.[1]

Disposal Logistics

- Waste Stream: Organic Solvents (Non-Halogenated).[1][2]

- Container: High-Density Polyethylene (HDPE) or Steel.[1][2]
- Code: Check local regulations (often categorized under D001 Ignitable in the US if FP < 60°C, but since FP is borderline, treat as combustible waste).[2]

References

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